

An In-depth Technical Guide to the Physical Properties of Isophthaloyl Dichloride

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Compound of Interest

Compound Name: *Isophthaloyl dichloride*

Cat. No.: *B1221377*

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This technical guide provides a comprehensive overview of the melting and boiling points of **isophthaloyl dichloride**. It includes a compilation of reported values, detailed experimental protocols for the determination of these physical properties, and a logical workflow for compound identification.

Physical Properties of Isophthaloyl Dichloride

Isophthaloyl dichloride, with the chemical formula $C_8H_4Cl_2O_2$, is a white crystalline solid at room temperature.^[1] It is a key chemical intermediate in the synthesis of high-performance polymers such as aramids. The physical properties of a compound, particularly its melting and boiling points, are critical indicators of its purity and identity.

Data Presentation

The melting and boiling points of **isophthaloyl dichloride** have been reported across various chemical literature and commercial suppliers. A summary of these values is presented below. The slight variations in reported temperatures can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value (°C)	Reported Value (°F)	Citations
Melting Point	42 - 45	107.6 - 113	[2]
43 - 44	109 - 111	[3][4][5][6][7]	
44	111.2	[8]	
68 - 70	154.4 - 158	[1]	
Boiling Point	276	529	[3][4][6][7][8]
315 - 318	599 - 604.4	[1]	

Experimental Protocols

The following are detailed, generalized methodologies for the determination of the melting and boiling points of a solid organic compound such as **isophthaloyl dichloride**.

1. Melting Point Determination (Capillary Method)

This method is a standard technique for accurate melting point determination.[3][5]

- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or DigiMelt) or Thiele tube setup
 - Capillary tubes (sealed at one end)
 - Thermometer
 - Mortar and pestle
 - Heating oil (for Thiele tube)
- Procedure:
 - Sample Preparation: Ensure the **isophthaloyl dichloride** sample is completely dry and finely powdered.[3] If necessary, grind the crystals using a mortar and pestle.

- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.[\[4\]](#)
- Packing the Sample: Invert the capillary tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Alternatively, drop the tube, sealed end down, through a long glass tube to compact the sample. The final packed height of the sample should be 2-3 mm.[\[7\]](#)
- Heating:
 - Using a Melting Point Apparatus: Place the capillary tube into the sample holder of the apparatus.[\[3\]](#)[\[7\]](#) If the approximate melting point is unknown, a rapid initial heating can be performed to find a rough estimate.[\[6\]](#) For an accurate measurement, start heating at a rate that allows the temperature to rise slowly, about 1-2°C per minute, when the temperature is about 15-20°C below the expected melting point.[\[4\]](#)[\[7\]](#)
 - Using a Thiele Tube: Attach the capillary tube to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb. Immerse the setup in the oil bath of the Thiele tube, making sure the rubber band is above the oil level. Heat the side arm of the Thiele tube gently with a small flame to ensure even heating through convection.[\[2\]](#)[\[6\]](#)
- Observation and Recording: Observe the sample closely. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[\[6\]](#)[\[7\]](#)
[\[8\]](#) A pure compound will have a sharp melting range of about 0.5-1.0°C.[\[6\]](#)

2. Boiling Point Determination (Thiele Tube Method)

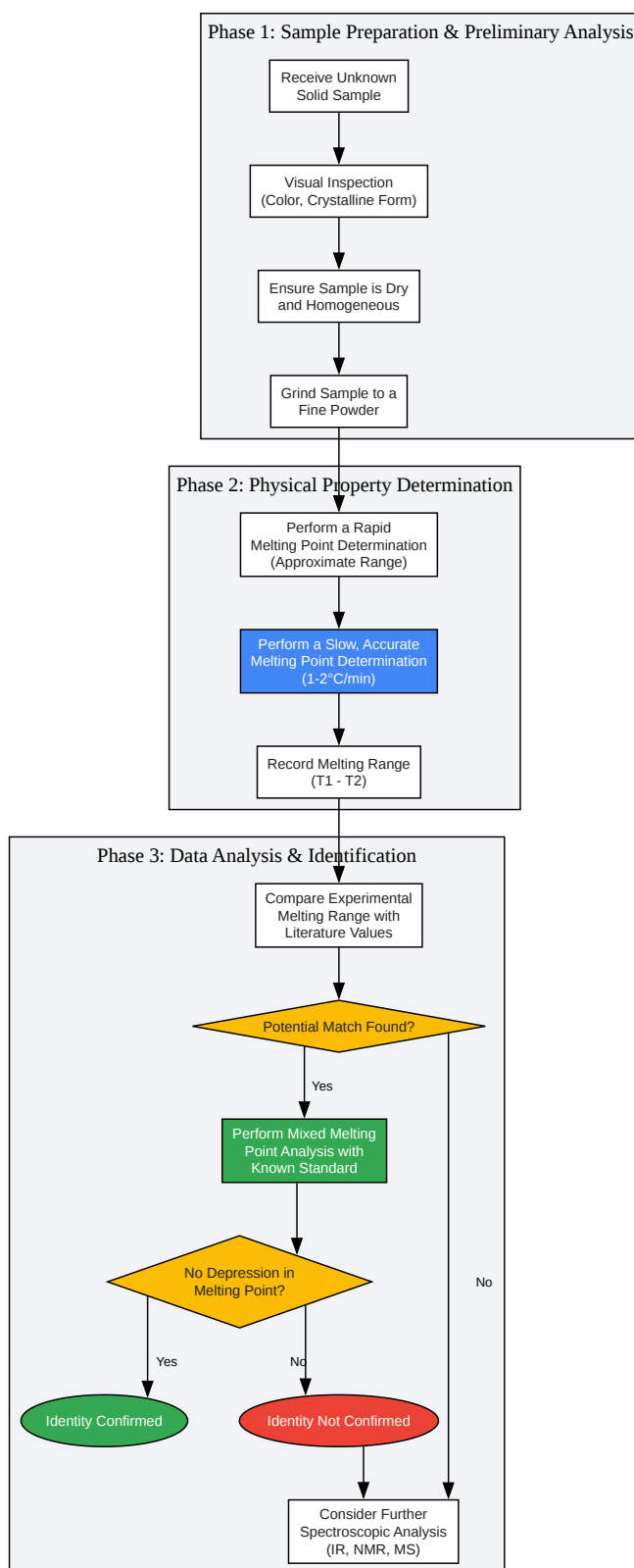
For determining the boiling point of a liquid, or a melted solid, the Thiele tube method is a common and efficient micro-scale technique.[\[1\]](#)

- Apparatus:
 - Thiele tube
 - Small test tube (or fusion tube)

- Capillary tube (sealed at one end)
- Thermometer
- Heating oil
- Bunsen burner or microburner
- Procedure:
 - Sample Preparation: Place a small amount of the liquid **isophthaloyl dichloride** (if melted) into the small test tube, filling it to a depth of about 1-2 cm.
 - Setup: Place a capillary tube, with its sealed end pointing up, into the test tube containing the sample.
 - Assembly: Attach the test tube to a thermometer using a rubber band so that the sample is level with the thermometer bulb.
 - Heating: Insert the assembly into the Thiele tube containing heating oil. The rubber band should be above the oil level. Gently heat the side arm of the Thiele tube.^[9] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^{[9][10]} This indicates that the vapor pressure of the sample has overcome the atmospheric pressure.
 - Recording the Boiling Point: Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The moment the bubbles stop and the liquid is drawn into the capillary tube, the vapor pressure of the sample is equal to the atmospheric pressure. The temperature at this exact moment is the boiling point of the liquid. Record this temperature.^{[1][9]}

Logical Workflow Visualization

The following diagram illustrates a typical workflow for the identification of an unknown solid organic compound by determining its physical properties.



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Caption: Workflow for Solid Organic Compound Identification.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Thiele tube - Wikipedia [en.wikipedia.org]
- 3. westlab.com [westlab.com]
- 4. jk-sci.com [jk-sci.com]
- 5. thinksrs.com [thinksrs.com]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. scribd.com [scribd.com]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. uomus.edu.iq [uomus.edu.iq]
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